

# An In-depth Technical Guide to 4,4'-Dichlorobenzophenone

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## Compound of Interest

Compound Name: 4,4'-Dichlorobenzophenone

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## Introduction

**4,4'-Dichlorobenzophenone** is a chlorinated aromatic ketone with the CAS number 90-98-2. [1][2] This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety information. It is intended to be a valuable resource for professionals in research, particularly in the fields of drug development, polymer science, and environmental science. The information is presented in a structured format, including detailed tables and diagrams to facilitate understanding and application.

## Chemical and Physical Properties

**4,4'-Dichlorobenzophenone** is a white to light yellow crystalline powder.[3] Its chemical structure consists of a central carbonyl group bonded to two phenyl rings, each substituted with a chlorine atom at the para position. This structure contributes to its stability and its utility as a chemical intermediate.

## Table 1: General Properties of 4,4'-Dichlorobenzophenone

Property	Value	Reference(s)
CAS Number	90-98-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>8</sub> Cl <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	251.11 g/mol	<a href="#">[1]</a>
IUPAC Name	Bis(4-chlorophenyl)methanone	<a href="#">[4]</a>
Synonyms	4,4'-DBP, DCBP, Bis(p-chlorophenyl) ketone	<a href="#">[1]</a>

**Table 2: Physical Properties of 4,4'-Dichlorobenzophenone**

Property	Value	Reference(s)
Appearance	White to light yellow powder/crystal	<a href="#">[3]</a>
Melting Point	144-147 °C	
Boiling Point	353 °C	
Solubility	Soluble in hot acetone.	<a href="#">[5]</a>
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	<a href="#">[5]</a>

**Table 3: Spectroscopic Data of 4,4'-Dichlorobenzophenone**

Spectroscopic Data	Details	Reference(s)
<sup>1</sup> H NMR	Available	[6]
<sup>13</sup> C NMR	Available	
Mass Spectrometry	Available	[7]
IR Spectrum	Available	[8]
UV/Visible Spectrum	Available	[8]

## Synthesis of 4,4'-Dichlorobenzophenone

The most common method for the synthesis of **4,4'-Dichlorobenzophenone** is the Friedel-Crafts acylation of chlorobenzene with 4-chlorobenzoyl chloride.[2][9] This reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl<sub>3</sub>), and is carried out in a suitable solvent like petroleum ether.[2]

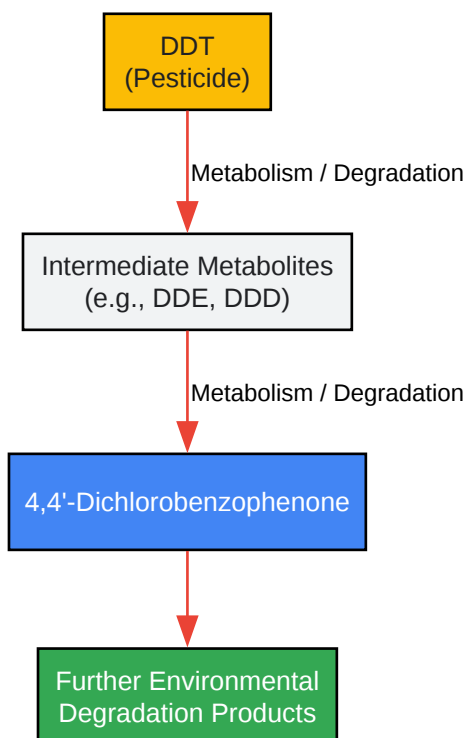
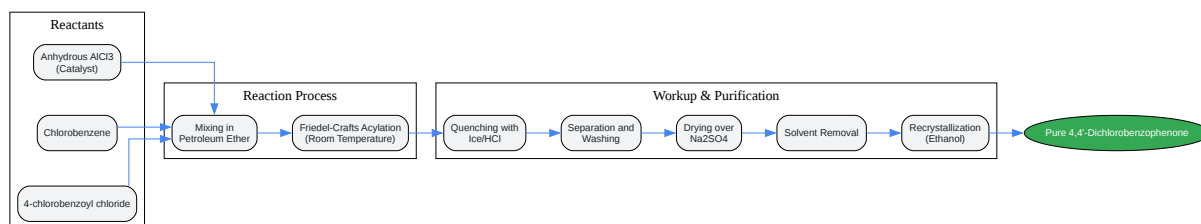
## Experimental Protocol: Friedel-Crafts Acylation

Materials:

- 4-chlorobenzoyl chloride
- Chlorobenzene
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Petroleum ether (solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Anhydrous sodium sulfate (for drying)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

Procedure:

- In a round-bottom flask equipped with a stirrer, condenser, and dropping funnel, a solution of 4-chlorobenzoyl chloride in petroleum ether is prepared.
- The flask is cooled in an ice bath.
- Anhydrous aluminum chloride is added portion-wise to the stirred solution.
- Chlorobenzene is then added dropwise from the dropping funnel. The reaction is exothermic and the temperature should be maintained.
- After the addition is complete, the reaction mixture is stirred at room temperature for a specified time to ensure completion.
- The reaction is quenched by carefully pouring the mixture over crushed ice and hydrochloric acid.
- The organic layer is separated, washed with water, then with a sodium bicarbonate solution to remove any unreacted acid, and finally with water again.
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude **4,4'-Dichlorobenzophenone** can be purified by recrystallization from a suitable solvent, such as ethanol.



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